

Literature Review & Comparison Guide: (R)-DTBM-Garphos

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Compound of Interest

Compound Name: (R)-DTBM-Garphos

CAS No.: 1365531-99-2

Cat. No.: B3177177

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Executive Summary & Ligand Profile

(R)-DTBM-Garphos is a member of the atropisomeric biaryl diposphine ligand family.^[1] It combines a rigid 4,4',6,6'-tetramethoxybiphenyl backbone with sterically demanding and electron-rich 3,5-di-tert-butyl-4-methoxyphenyl (DTBM) substituents on the phosphorus atoms.^[1]

This ligand is engineered to address limitations found in earlier generations (e.g., BINAP, MeO-Biphep) by providing a tighter chiral pocket and enhanced electronic density.^[1] It is particularly distinguished in Rhodium-catalyzed C-H activation and asymmetric hydrofunctionalization, where it often outperforms the industry-standard DTBM-Segphos.^[1]

Structural Specifications

Feature	Description	Function
Backbone	4,4',6,6'-Tetramethoxybiphenyl	The 6,6'-methoxy groups enforce atropisomerism (axial chirality) and high rigidity.[1] The 4,4'-methoxy groups increase electron density on the biaryl system.[1]
P-Substituents	DTBM (3,5-di-tert-butyl-4-methoxyphenyl)	Massive steric bulk creates a highly defined chiral pocket; electron-rich nature facilitates oxidative addition in catalytic cycles.[1]
CAS Number	1365531-99-2	Unique identifier for the (R)-enantiomer.[1]
Primary Metals	Rh, Pd, Cu	Optimized for soft transition metals requiring bidentate coordination.[1]

Comparative Analysis: DTBM-Garphos vs. Alternatives

The following analysis compares **(R)-DTBM-Garphos** against its closest competitors: (R)-DTBM-Segphos and (S)-BINAP.

Performance Metrics in Key Applications

A. Rh-Catalyzed Enantioselective Dehydrogenative Silylation

This reaction represents a "holy grail" in C-H activation—converting unactivated C(sp³)-H bonds into C-Si bonds.[1]

Parameter	(R)-DTBM-Garphos	(R)-DTBM-Segphos	(S)-BINAP
Yield	81%	65%	<10%
Enantioselectivity (ee)	96%	88%	N/A
Regioselectivity	>20:1 (C-H vs Hydrosilylation)	~10:1	Poor
Mechanism Note	The bulky DTBM groups suppress non-selective hydrosilylation, while the Garphos backbone geometry favors the specific C-H insertion transition state. ^[1]		
		Good performance, but slightly less rigid backbone allows more side reactions. ^[1]	Lacks the steric bulk (DTBM) and electronic richness required for this difficult oxidative addition. ^[1]

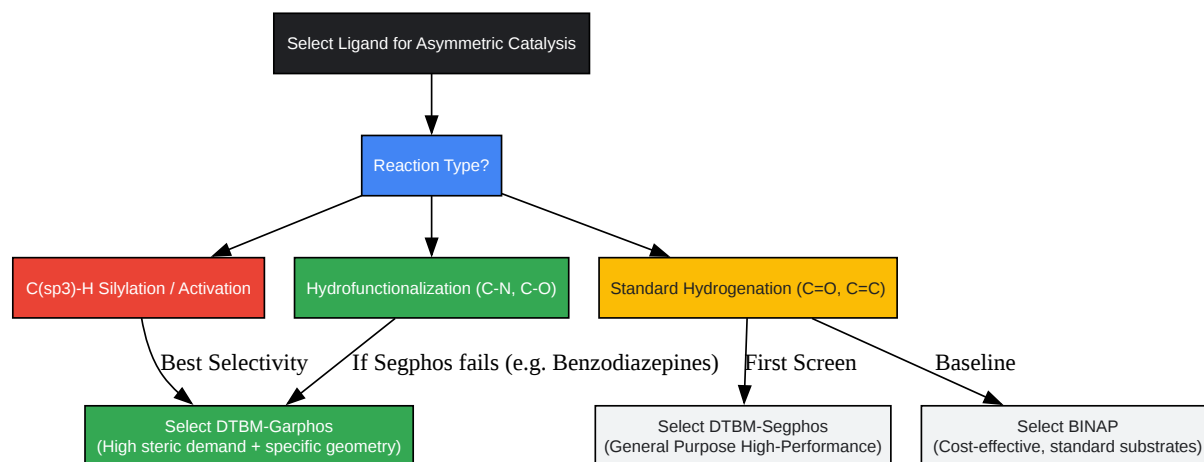
B. Rh-Catalyzed Hydrofunctionalization of Alkynes/Allenenes

In the synthesis of chiral benzodiazepines via hydroamination:

- **(R)-DTBM-Garphos:** Achieved 80:20 er (enantiomeric ratio) with moderate yields.^{[1][2]}
- **(R)-DTBM-Segphos:** Achieved significantly lower selectivity (14-34% ee) under identical conditions.^[1]
- **Insight:** The specific "bite angle" and electronic profile of the tetramethoxy backbone in Garphos provided the necessary geometry to distinguish the prochiral faces of the intermediate, whereas the methylenedioxy backbone of Segphos was too flexible or geometrically mismatched for this specific substrate class.^[1]

Decision Matrix: When to Select DTBM-Garphos

Use the logic flow below to determine ligand suitability.



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Figure 1: Decision matrix for selecting DTBM-Garphos based on reaction class.

Detailed Experimental Protocol

Protocol: Rh-Catalyzed Enantioselective Dehydrogenative Silylation of C(sp³)-H Bonds

Objective: Synthesize chiral silanes via intramolecular C-H activation. This protocol validates the unique capability of **(R)-DTBM-Garphos** to promote C-H activation over competitive hydrosilylation.^[1]

Reagents & Materials

- Catalyst Precursor: [Rh(cod)Cl]₂ (Bis(1,5-cyclooctadiene)rhodium(I) chloride dimer).^[1]
- Ligand: **(R)-DTBM-Garphos** (Smolecule/Strem).^{[1][3]}
- Substrate: 2-Isopropylphenylsilane (or similar hydrosilane precursor).^{[1][3]}
- Hydrogen Acceptor: Norbornene (scavenges H₂ to drive dehydrogenation).^[1]

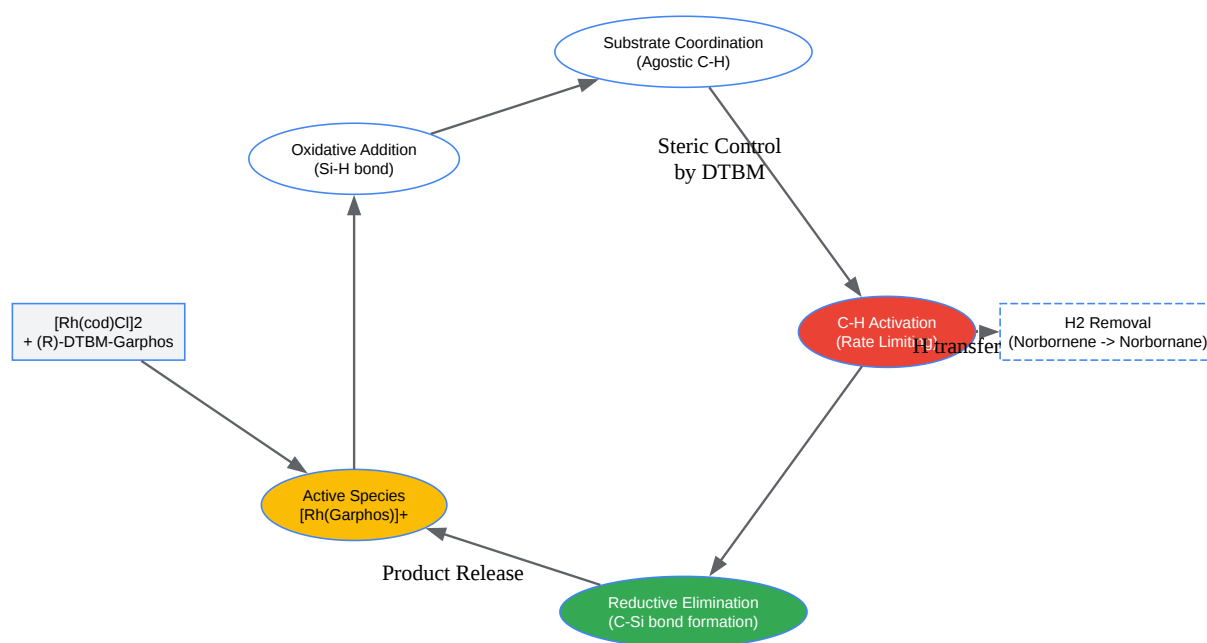
- Solvent: THF (Anhydrous, degassed).[1]
- Temperature: 45–60 °C.[1]

Step-by-Step Workflow

- Catalyst Formation (In-situ):
 - In a nitrogen-filled glovebox, weigh $[\text{Rh}(\text{cod})\text{Cl}]_2$ (2.5 mol%) and **(R)-DTBM-Garphos** (3.0 mol%) into a dried screw-cap vial.[1]
 - Dissolve in anhydrous THF (0.5 M concentration relative to substrate).[1]
 - Stir at room temperature for 15 minutes. The solution should turn a deep orange/red, indicating the formation of the active $[\text{Rh}(\text{L})^*]$ species.[1]
- Reaction Assembly:
 - Add the substrate (1.0 equiv) and Norbornene (1.1 equiv) to the catalyst solution.[1]
 - Seal the vial tightly.[1]
 - Transfer to a heating block set to 50 °C.
- Monitoring:
 - Monitor reaction progress via GC-MS or NMR.[1]
 - Critical Checkpoint: Look for the disappearance of the Si-H peak (~3.5-4.5 ppm in ^1H NMR).[1]
 - The reaction typically reaches completion in 12–24 hours.[1]
- Work-up & Purification:
 - Cool the mixture to room temperature.
 - Concentrate under reduced pressure.[1][4]

- Purify via flash column chromatography (Silica gel, Hexanes/EtOAc gradient).[1]
- Note: DTBM-Garphos is highly lipophilic; ensure it is separated from the product (it often elutes early with non-polar solvents).[1]
- Validation:
 - Determine enantiomeric excess (ee) using Chiral HPLC (e.g., Chiralcel OD-H or AD-H column).[1]

Mechanistic Pathway (Dehydrogenative Silylation)[1][3]



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Figure 2: The steric bulk of DTBM-Garphos forces the C-H activation step to occur with high enantiocontrol, while the hydrogen acceptor removes H₂ to prevent reversibility.[1]

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Why (R)-DTBM-Garphos Works

The efficacy of this ligand stems from the "Steric-Electronic Match."[1][3]

- **Electronic:** The 4,4',6,6'-tetramethoxy backbone makes the phosphine centers more electron-rich than standard BINAP, facilitating the oxidative addition of strong bonds (like C-H or Si-H).[1]
- **Steric:** The DTBM groups are among the bulkiest available.[1] They create a "wall" that blocks the non-preferred transition state.[1] In the silylation protocol above, this bulk prevents the Rh center from engaging in the easier, but non-selective, hydrosilylation of the aromatic ring or alkene (if present).[1]

References

- **Structure & Commercial Availability:** Smolecule Product Guide: **(R)-DTBM-Garphos**. Comparison of Garphos and Segphos structural features. [1]
- **Application in Hydrofunctionalization:** Enantioenriched α -Vinyl 1,4-Benzodiazepines via Rhodium-Catalyzed Hydrofunctionalizations. National Institutes of Health (NIH) / PubMed Central.[1] Demonstrates superior er (80:20) of Garphos over Segphos.[1]
- **General Ligand Class (Garphos):** Strem Chemicals Phosphorus Ligands & Compounds Catalog. Details the Garphos family (Ph, Tol, Xyl, DTBM variants) and their use in hydrogenation and coupling.[1]
- **Comparative Hydroformylation Data:** Ligand effects in rhodium-catalyzed hydroformylation. Royal Society of Chemistry (Catalysis Science & Technology).[1] Discusses the electronic vs steric influence of Garphos-type ligands.

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